

Application Note: NMR and Mass Spectrometry Profiling of Dihydrochavibetol

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Compound of Interest

Compound Name: 2-Methoxy-5-propylphenol

CAS No.: 58539-27-8

Cat. No.: B3054153

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Executive Summary

Dihydrochavibetol (CAS: 58539-27-8), also known as 5-propylguaiacol, is a phenolic compound structurally related to Eugenol and Chavibetol.[1][2] Unlike its unsaturated counterparts, it possesses a saturated propyl side chain. It is a minor constituent of Piper betle leaves and a key metabolite in the hydrogenation of essential oils. Accurate differentiation from its isomer Dihydroeugenol (4-propyl-2-methoxyphenol) is critical for quality assurance in flavor and fragrance industries.[1] This guide provides a definitive protocol for its identification using GC-MS and 1D/2D NMR spectroscopy.[1]

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

Property	Specification
IUPAC Name	5-propyl-2-methoxyphenol
Common Synonyms	Dihydrochavibetol, 5-Propylguaiacol, 3-Hydroxy-4-methoxypropylbenzene
Molecular Formula	
Molecular Weight	166.22 g/mol
Monoisotopic Mass	166.0994 Da
Physical State	Pale yellow liquid / Low-melting solid
Solubility	Soluble in , DMSO- , Methanol, Ethanol

Mass Spectrometry Analysis (GC-MS)[1][9][11]

Experimental Protocol

Instrument: Agilent 7890B GC coupled with 5977B MSD (or equivalent). Inlet: Split/Splitless (Split ratio 50:1), Temperature: 250°C. Column: HP-5MS UI (30 m × 0.25 mm, 0.25 µm film thickness). Carrier Gas: Helium at 1.0 mL/min (constant flow).[1] Oven Program:

- Hold at 60°C for 2 min.
- Ramp 10°C/min to 200°C.
- Ramp 20°C/min to 280°C, hold for 5 min. Ionization: Electron Impact (EI) at 70 eV.[1] Scan Range:m/z 40–400.[1]

Fragmentation Analysis

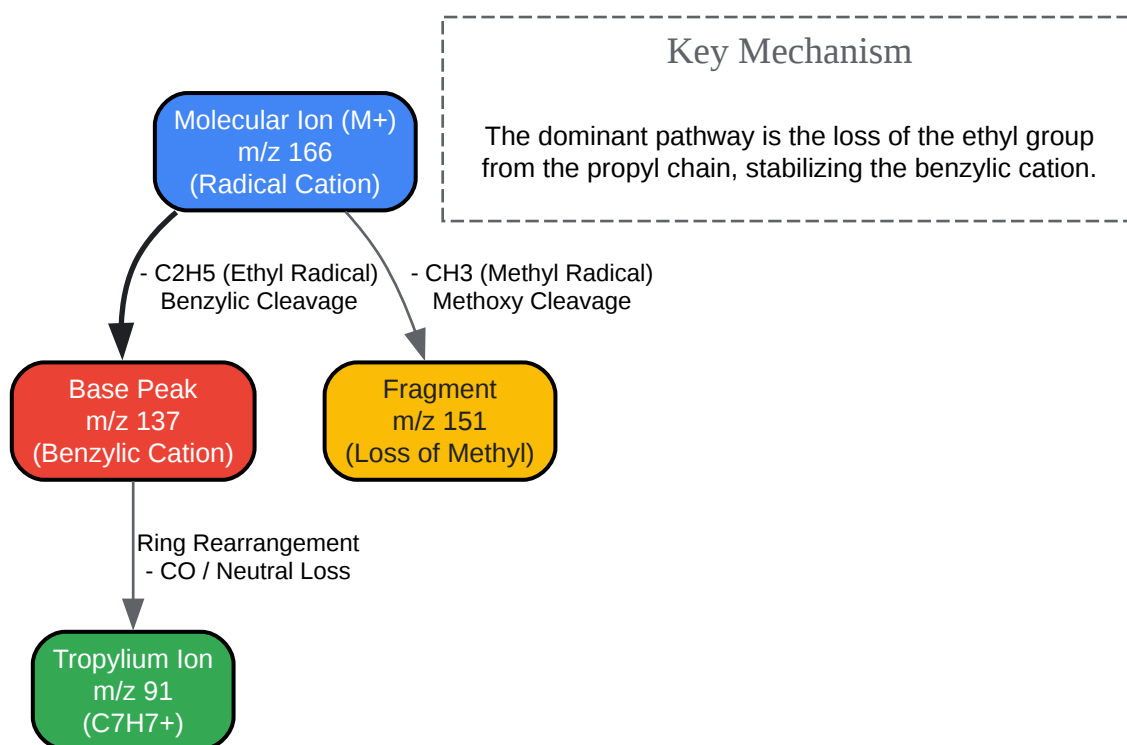
Dihydrochavibetol exhibits a fragmentation pattern distinct from its allyl counterparts (e.g., Chavibetol, MW 164). The saturation of the side chain leads to specific benzylic cleavages.

Key Diagnostic Ions:

- 166 (): Molecular ion, typically prominent (30-50% intensity).[\[1\]](#)
- 137 (): Base Peak (100%). Formed by the benzylic cleavage of the ethyl group from the propyl chain ().[\[1\]](#) This is the most diagnostic peak for propyl-substituted phenols.[\[1\]](#)
- 151 (): Loss of a methyl radical () from the methoxy group.[\[1\]](#)
- 122: Secondary fragmentation from 137 (loss of methyl).[\[1\]](#)
- 91: Tropylium ion (aromatic cluster), indicative of the benzene ring.

Fragmentation Pathway Diagram

The following diagram illustrates the primary fragmentation mechanism under Electron Impact (EI).



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Figure 1: Proposed EI-MS fragmentation pathway for Dihydrochavibetol.

NMR Spectroscopy Protocol

Differentiation between Dihydrochavibetol (5-propyl) and Dihydroeugenol (4-propyl) relies heavily on the coupling patterns of the aromatic protons in the

¹H NMR spectrum.[1]

Experimental Setup

Solvent: Chloroform-d (

) is standard.[1] DMSO-

may be used to observe the phenolic proton clearly.[1] Frequency: 400 MHz or higher recommended for clear resolution of aromatic coupling.[1] Reference: TMS (

0.00 ppm) or residual solvent peak (

7.26 ppm).[1]

H NMR Assignments (Simulated for)

The structure is 1-hydroxy-2-methoxy-5-propylbenzene.[[1](#)]

Position	Group	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
Ar-H	H-6	6.65 - 6.70	d	1H		Ortho to OH, meta to propyl. [1]
Ar-H	H-4	6.60 - 6.65	dd	1H		Para to OH, ortho to propyl. [1]
Ar-H	H-3	6.75 - 6.80	d	1H		Ortho to OMe, meta to propyl. [1]
-OH	Phenolic	5.50 - 6.00	s (br)	1H	-	Exchangeable; shift varies. [1]
-OMe	Methoxy	3.85	s	3H	-	Characteristic methoxy singlet. [1]
-CH2	Propyl	2.45 - 2.55	t	2H		Benzylic methylene. [1]
-CH2	Propyl	1.55 - 1.65	sext	2H		Middle methylene. [1]
-CH3	Propyl	0.90 - 0.95	t	3H		Terminal methyl. [1]

Critical Distinction Note:

- Dihydrochavibetol (5-propyl): The aromatic pattern is 1,2,5-substituted.[1] You will see one ortho coupling (H3-H4) and one meta coupling (H4-H6).[1]
- Dihydroeugenol (4-propyl): The aromatic pattern is 1,2,4-substituted.[1] The proton isolated between the OH and OMe (H-3) appears as a clear doublet (meta coupling only) or singlet, while H-5 and H-6 show strong ortho coupling.[1]

C NMR Assignments

Solvent:

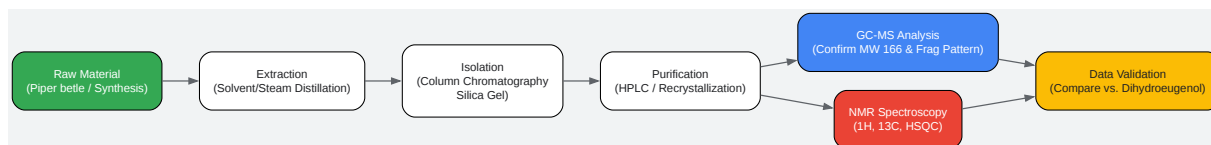
(

77.16 ppm).[1][3]

Carbon Type	Shift (ppm)	Assignment
C-O (Ar)	146.5	C-2 (Attached to OMe)
C-O (Ar)	143.8	C-1 (Attached to OH)
C-Ar	135.5	C-5 (Attached to Propyl)
CH (Ar)	120.5	C-6
CH (Ar)	114.2	C-4
CH (Ar)	111.0	C-3
OMe	55.9	Methoxy Carbon
-CH2	37.8	Benzylic Carbon
-CH2	24.8	Middle Propyl Carbon
-CH3	13.8	Terminal Methyl

Experimental Workflow Diagram

This workflow outlines the logical path from raw material extraction to final structural verification.[1]



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Figure 2: Integrated extraction and analysis workflow for Dihydrochavibetol.

References

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